

O-Phospho-DL-tyrosine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *O-Phospho-DL-tyrosine*

CAS No.: 41863-47-2

Cat. No.: B3052485

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This guide provides an in-depth exploration of **O-Phospho-DL-tyrosine**, a critical tool for researchers and professionals in drug development. Moving beyond a simple data sheet, this document delves into the fundamental properties, biological significance, and practical applications of this phosphoamino acid, offering expert insights into its use in unraveling complex cellular signaling pathways.

Core Chemical Identity and Properties

O-Phospho-DL-tyrosine is a racemic mixture of the D and L enantiomers of O-phosphotyrosine. As a stable phosphate ester of the amino acid tyrosine, it serves as a crucial mimic and competitive substrate in the study of protein tyrosine phosphorylation, a post-translational modification fundamental to cellular regulation.^{[1][2]}

Chemical Identifiers

Precise identification is paramount in scientific research. The following table summarizes the key chemical identifiers for **O-Phospho-DL-tyrosine** and its individual enantiomers.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Physicochemical Properties



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The Central Role in Cellular Signaling: Tyrosine Phosphorylation

In eukaryotic cells, the reversible phosphorylation of tyrosine residues on proteins is a critical molecular switch that governs a vast array of cellular processes, including growth, differentiation, metabolism, and motility.[2] This dynamic process is tightly regulated by the opposing actions of protein tyrosine kinases (PTKs) and protein tyrosine phosphatases (PTPs). [2]

- **Protein Tyrosine Kinases (PTKs):** These enzymes catalyze the transfer of a phosphate group from ATP to the hydroxyl group of a tyrosine residue.[2]

- Protein Tyrosine Phosphatases (PTPs): These enzymes reverse this process by removing the phosphate group.[2]

O-Phospho-DL-tyrosine, as a stable analog of phosphorylated tyrosine, is an invaluable tool for studying these processes. It can act as a competitive inhibitor or a substrate for PTPs, allowing researchers to probe their activity and biological functions.[11]

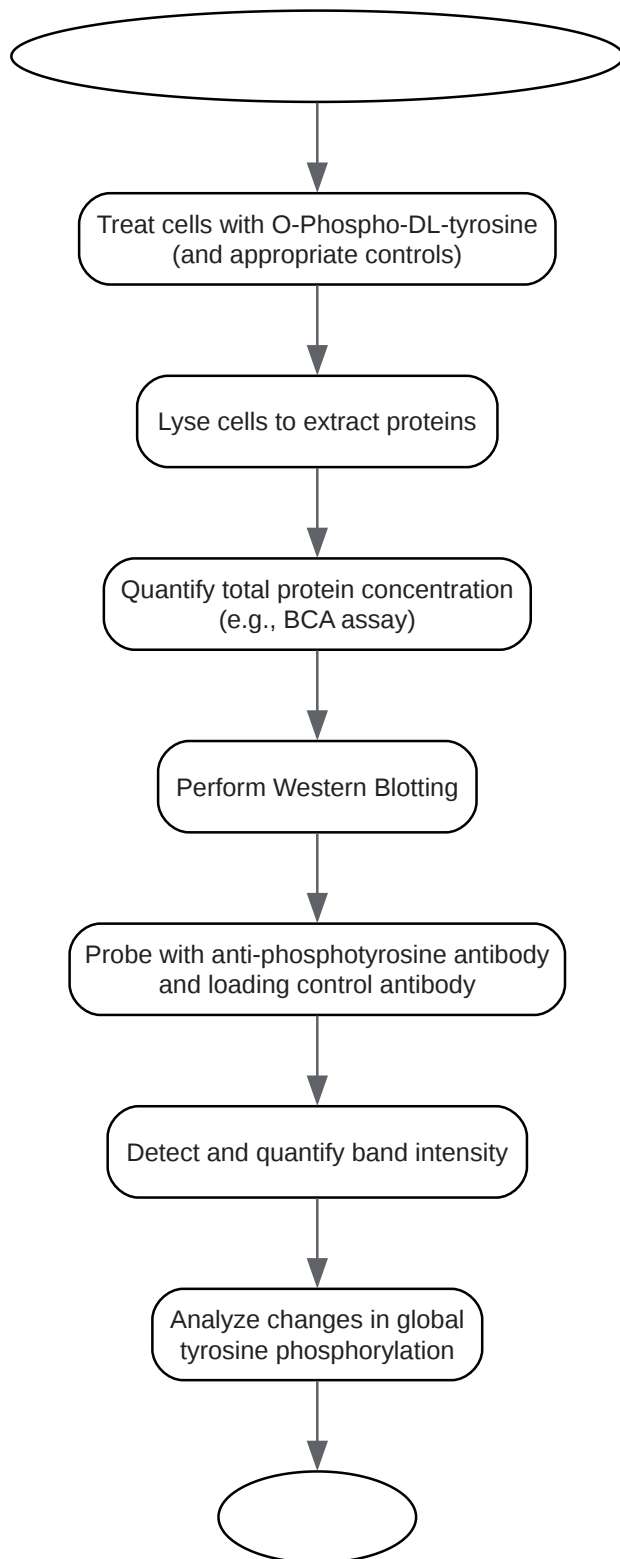


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Figure 2: General Workflow for a Cell-Based PTP Activity Assay



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